

Technical Support Center: Purification of Plutonium Hexafluoride (PuF6)

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Compound of Interest

Compound Name: *Plutonium hexafluoride*

Cat. No.: *B084494*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and professionals involved in the purification of **Plutonium Hexafluoride** (PuF6) from fission product fluorides.

Troubleshooting Guides

This section addresses specific issues that may be encountered during the purification of PuF6.

Issue / Observation	Potential Cause(s)	Recommended Action(s)
Low PuF6 Recovery	<p>1. Decomposition of PuF6: PuF6 is thermally and radiolytically unstable and can decompose into non-volatile PuF4 and fluorine gas.[1] 2. Leaks in the system: PuF6 is highly volatile and can be lost through even minor leaks. 3. Adsorption on surfaces: PuF6 is highly reactive and can adsorb onto the surfaces of the processing equipment.[2]</p>	<p>1. Maintain the process temperature as low as feasible for the chosen purification method. For thermal decomposition, carefully control the temperature to selectively decompose PuF6 without excessive loss. Minimize the residence time of PuF6 at elevated temperatures. 2. Perform a thorough leak check of the entire system before introducing PuF6. Use appropriate sealing materials and techniques. 3. Passivate all internal surfaces of the apparatus that will come into contact with PuF6. This can be done by pre-treating with fluorine gas.</p>
Incomplete Separation of Fission Products	<p>1. Inappropriate adsorbent: The selected adsorbent may not be effective for the specific fission product fluorides present. 2. Incorrect operating temperature: The temperature may be too high or too low for optimal adsorption of the fission product fluorides or for the selective decomposition of PuF6. 3. Presence of highly volatile fission products: Some fission product fluorides, such as those of ruthenium (Ru),</p>	<p>1. Select an adsorbent with a high affinity for the target fission product fluorides. For example, cryolite (Na3AlF6), zinc fluoride (ZnF2), nickel fluoride (NiF2), and ferric fluoride (FeF3) have been shown to be effective for removing fluorides of niobium (Nb), antimony (Sb), and ruthenium (Ru).[5] 2. Optimize the operating temperature for the specific purification method. For selective</p>

	technetium (Tc), and molybdenum (Mo), have volatilities similar to PuF ₆ , making separation by distillation difficult.[3][4]	adsorption, temperatures between 100°C and 250°C are often used.[5] For thermal decomposition, temperatures around 350°C can be effective for separating PuF ₆ from more stable fluorides.[6] 3. For highly volatile fission products, consider a multi-stage purification process that may include a combination of selective adsorption and thermal decomposition.
Corrosion of Equipment	1. High reactivity of PuF ₆ and fluorine: PuF ₆ and the fluorine gas produced from its decomposition are highly corrosive to many materials.[1]	1. Construct the processing equipment from materials that are resistant to corrosion by fluorine and metal fluorides at the operating temperatures. Nickel and its alloys (e.g., Monel) are commonly used.
Difficulty in Separating Ruthenium Fluorides	1. Complex chemistry of ruthenium: Ruthenium can form multiple volatile fluoride and oxyfluoride species (e.g., RuF ₅ , RuOF ₄ , RuF ₆), making its removal challenging.[7]	1. Employ specific adsorbents known to be effective for ruthenium, such as cryolite.[5] 2. Consider a process that combines thermal decomposition with selective adsorption, as the different ruthenium species may have varying thermal stabilities and affinities for different adsorbents.

Frequently Asked Questions (FAQs)

General Questions

Q1: What are the main challenges in purifying PuF₆ from fission product fluorides?

A1: The primary challenges include:

- The inherent instability of PuF₆: It is susceptible to thermal and radiolytic decomposition into non-volatile PuF₄.[\[1\]](#)
- High corrosivity: PuF₆ and its decomposition product, fluorine, are highly corrosive, requiring specialized equipment.[\[1\]](#)
- Similar volatility of some fission product fluorides: Certain fission product fluorides, particularly those of ruthenium, technetium, and molybdenum, have vapor pressures close to that of PuF₆, making separation by simple distillation difficult.[\[3\]](#)[\[4\]](#)

Q2: What are the primary methods for PuF₆ purification?

A2: The main methods for purifying PuF₆ from fission product fluorides are:

- Selective Adsorption: Passing the gas stream through a bed of solid adsorbent that selectively retains the fission product fluorides while allowing PuF₆ to pass through.[\[5\]](#)
- Thermal Decomposition: Exploiting the lower thermal stability of PuF₆ compared to UF₆ and some fission product fluorides. By heating the gas mixture to a controlled temperature (e.g., 250-350°C), PuF₆ can be selectively decomposed to solid PuF₄, which can then be separated from the gas stream.[\[6\]](#)
- Photochemical Separation: Using ultraviolet (UV) light to selectively dissociate PuF₆ into non-volatile lower fluorides.

Safety and Handling

Q3: What are the key safety precautions when handling PuF₆?

A3: Due to its high toxicity, radioactivity, and corrosivity, handling PuF₆ requires stringent safety measures, including:

- Containment: All operations should be performed in well-maintained gloveboxes or other suitable containment structures.

- **Material Compatibility:** Use of corrosion-resistant materials for all equipment in contact with PuF₆.
- **Atmosphere Control:** Operations should be conducted in a dry, inert atmosphere to prevent hydrolysis of PuF₆ with moisture, which forms highly corrosive hydrofluoric acid (HF).
- **Radiation Shielding:** Appropriate shielding must be in place to protect personnel from gamma and neutron radiation.
- **Monitoring:** Continuous air monitoring for alpha contamination is essential to detect any breaches in containment.

For more detailed information on the safe handling of plutonium, refer to IAEA Safety Series No. 39.[8]

Process-Specific Questions

Q4: Which adsorbents are effective for removing fission product fluorides from PuF₆?

A4: Several materials have been identified as effective adsorbents, including:

- Cryolite (Na₃AlF₆)
- Zinc fluoride (ZnF₂)
- Nickel fluoride (NiF₂)
- Ferric fluoride (FeF₃)[5]
- Uranyl fluoride (UO₂F₂) has also been studied for the separation of PuF₆ from UF₆. [6][9]
- Sodium fluoride (NaF) is commonly used for the purification of UF₆ and can also adsorb some fission product fluorides.[4]

Q5: At what temperature is thermal decomposition of PuF₆ typically performed for purification?

A5: Thermal decomposition of PuF₆ for purification is generally carried out at temperatures between 250°C and 350°C.[6] At these temperatures, PuF₆ decomposes to solid PuF₄, while

more stable hexafluorides like UF₆ remain in the gas phase.

Data Presentation

Table 1: Decontamination Factors for Fission Products using Selective Adsorption

Adsorbent	Fission Product	Decontamination Factor (DF)	Reference
Cryolite (Na ₃ AlF ₆)	Niobium (Nb)	80	[5]
Cryolite (Na ₃ AlF ₆)	Antimony (Sb)	200	[5]
Cryolite (Na ₃ AlF ₆)	Ruthenium (Ru)	100	[5]

Table 2: Boiling Points of PuF₆ and Selected Fission Product Fluorides

Compound	Boiling Point (°C)
PuF ₆	62.2
MoF ₆	34.0
TcF ₆	55.3
RuF ₆	Decomposes
NbF ₅	234.9
SbF ₅	149.5

Note: The boiling points are at standard atmospheric pressure. Data is compiled from various sources.

Experimental Protocols

Purification of PuF₆ by Selective Adsorption

Objective: To remove volatile fission product fluorides from a PuF₆ gas stream by passing it through a bed of a solid adsorbent.

Materials:

- Gaseous mixture of PuF₆ and fission product fluorides.
- Adsorbent material (e.g., powdered cryolite, 100-300 mesh).[\[5\]](#)
- Inert carrier gas (e.g., nitrogen).
- Corrosion-resistant tubing and fittings (e.g., nickel or Monel).
- Adsorption column with heating capabilities.
- Cold trap to collect the purified PuF₆.

Procedure:

- **System Preparation:** Assemble the adsorption column and pack it with the chosen adsorbent material. Ensure the system is leak-tight.
- **Passivation:** Passivate the internal surfaces of the system by flowing fluorine gas through it at an elevated temperature.
- **Heating:** Heat the adsorption column to the desired operating temperature (e.g., 100-150°C).
[\[5\]](#)
- **Gas Flow:** Introduce the gaseous mixture of PuF₆ and fission product fluorides, diluted with an inert carrier gas, into the heated adsorption column at a controlled flow rate.
- **Adsorption:** The fission product fluorides will be selectively adsorbed onto the surface of the adsorbent material.
- **Collection:** The purified PuF₆ gas stream exiting the column is collected in a cold trap cooled with liquid nitrogen or a cryocooler.
- **Analysis:** Analyze the collected PuF₆ for residual fission product contamination to determine the decontamination factor.

Purification of PuF₆ by Thermal Decomposition

Objective: To separate PuF₆ from more thermally stable fluorides (e.g., UF₆ and some fission product fluorides) by selective thermal decomposition.

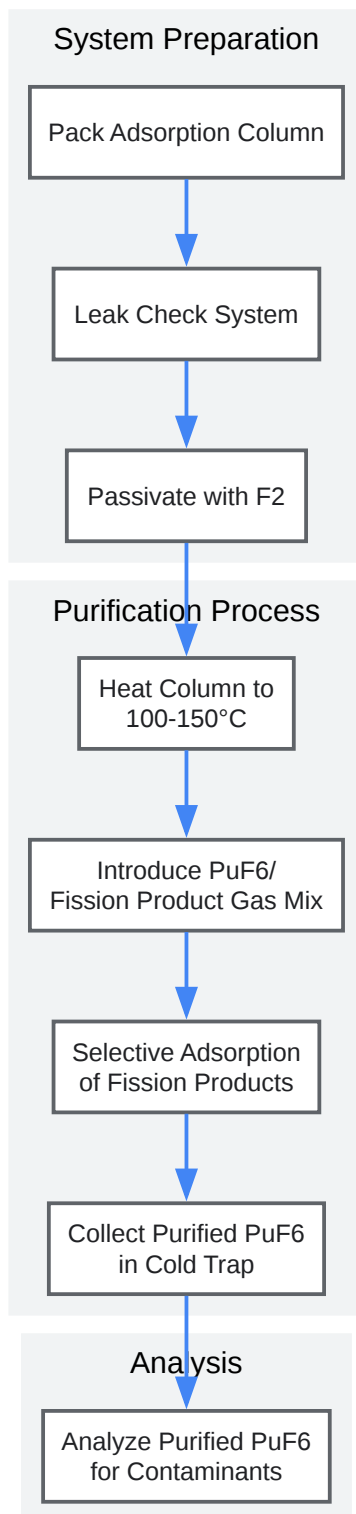
Materials:

- Gaseous mixture containing PuF₆.
- Corrosion-resistant reaction vessel or tube furnace.
- Temperature control system.
- Cold trap.
- Inert gas supply.

Procedure:

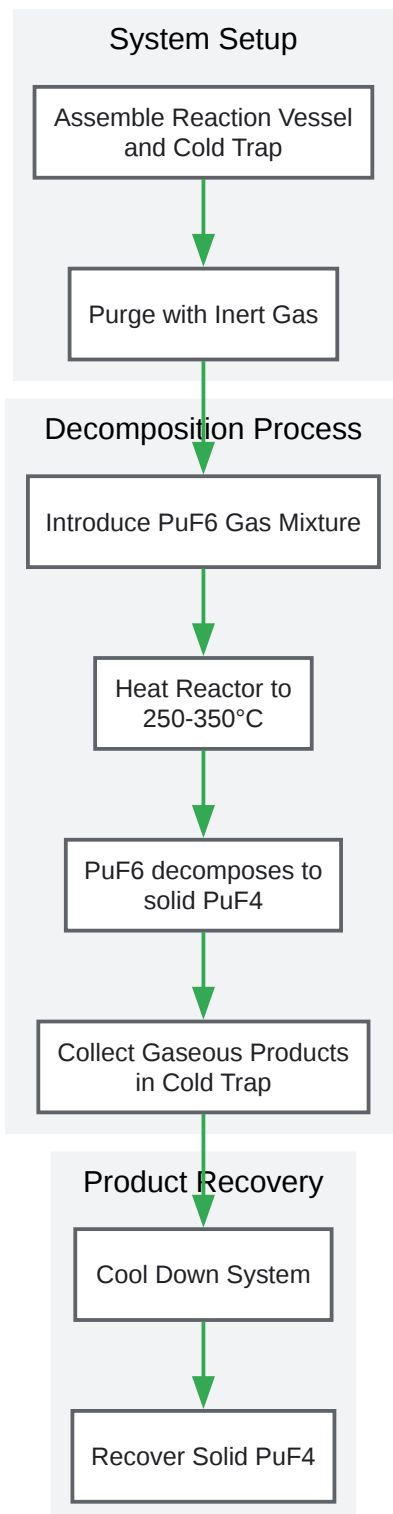
- **System Setup:** The reaction vessel is placed in a furnace with precise temperature control. The outlet of the vessel is connected to a cold trap.
- **Inert Atmosphere:** Purge the system with a dry, inert gas to remove any residual air and moisture.
- **Gas Introduction:** Introduce the gas mixture containing PuF₆ into the reaction vessel.
- **Heating:** Heat the reaction vessel to a temperature sufficient to decompose PuF₆ but not the other volatile fluorides (typically 250-350°C).^[6] PuF₆ will decompose to solid PuF₄, which will deposit on the walls of the vessel.
- **Separation:** The remaining gaseous components, now depleted of PuF₆, are passed through the system and collected in the cold trap.
- **Recovery of Plutonium:** After the process is complete, the system is cooled, and the solid PuF₄ can be recovered from the reaction vessel.

Mandatory Visualization

Experimental Workflow for PuF₆ Purification by Selective Adsorption

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Caption: Workflow for PuF₆ purification by selective adsorption.

Experimental Workflow for PuF₆ Purification by Thermal Decomposition

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Caption: Workflow for PuF₆ purification by thermal decomposition.

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